

Application Note: Laboratory Scale Synthesis of Benzopinacol

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Compound of Interest

Compound Name: **Benzopinacol**

Cat. No.: **B1666686**

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Abstract

This document provides a detailed protocol for the photochemical synthesis of **benzopinacol** from benzophenone at a laboratory scale. The synthesis relies on the photoreduction of benzophenone in the presence of a hydrogen donor, typically 2-propanol (isopropyl alcohol), initiated by ultraviolet light from sunlight.^{[1][2]} This method is a classic example of a photochemical reaction leading to the formation of a carbon-carbon bond via a free-radical mechanism.^[1] This application note includes a summary of quantitative data from various literature sources, a comprehensive experimental protocol, and a visual workflow diagram suitable for researchers in organic synthesis and drug development.

Reaction Mechanism

The synthesis of **benzopinacol** is a photochemical process initiated by the absorption of UV light (around 350 nm) by benzophenone.^[3] This absorption excites the benzophenone molecule to a singlet state (S1), which then undergoes intersystem crossing to a more stable triplet state (T1).^[2] In the triplet state, the molecule behaves as a diradical. This excited benzophenone abstracts a hydrogen atom from the solvent, 2-propanol, generating two radical species: a diphenyl ketyl radical and an alcohol radical. Finally, two diphenyl ketyl radicals dimerize to form the stable product, **benzopinacol**.^[1] The 2-propanol is oxidized to acetone in the process.^[4] A single drop of glacial acetic acid is often added to neutralize any alkaline residues from the glassware, which could otherwise catalyze an unwanted cleavage of the product.

Quantitative Data Summary

The following table summarizes quantitative data from various reported procedures for the synthesis of **benzopinacol**. This allows for easy comparison of different reaction scales and reported outcomes.

Reference	Benzophenone	Isopropyl Alcohol	Acetic Acid	Reaction Time	Reported Yield	Melting Point (°C)
Organic Syntheses[5]						
	150 g	850 mL	1 drop	8-10 days	93-94%	188-190
PrepChem[6]	10 g	60-70 mL (to fill)	1 drop	4 days (bright sun)	~95%	188-189
Lata.C.Potey, et al.[1]	2 g	10 mL (to fill)	1 drop	2-3 days	40% (practical)	185
Scribd[7]	0.5 g	3 mL	1 drop	3 days	88.09%	189-191
General Procedure[4]	2 g	~20 mL (to fill)	1 drop	~1 week	Not Specified	Not Specified

Detailed Experimental Protocol

This protocol consolidates common procedures for the photochemical synthesis of **benzopinacol**.

3.1. Materials and Equipment

- Benzophenone
- 2-Propanol (Isopropyl alcohol), 99% or higher
- Glacial acetic acid
- Round-bottom flask or a large vial with a tightly sealing cap (e.g., 20 mL vial or 1 L flask)

- Warm water bath
- Beaker
- Parafilm (optional)
- Filtration apparatus (Büchner funnel, filter flask, vacuum source)
- Spatula and watch glass
- Melting point apparatus

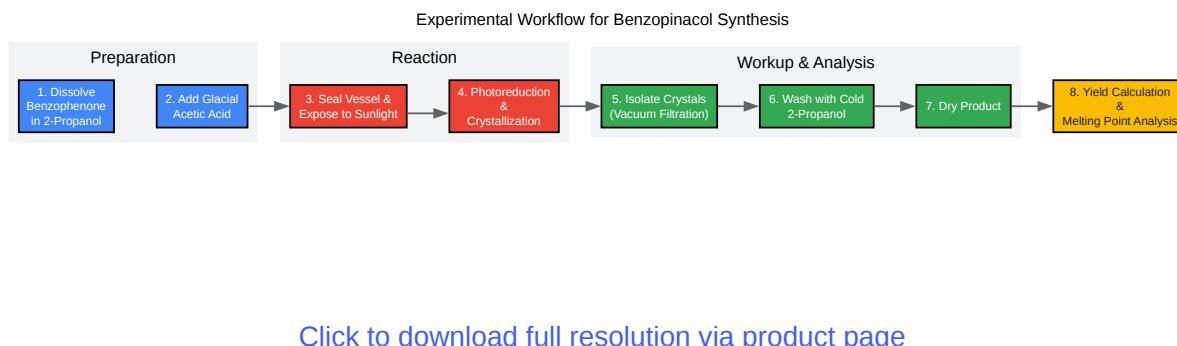
3.2. Procedure

- Dissolution: Weigh 10.0 g of benzophenone and place it into a suitable round-bottomed flask. Add approximately 60-70 mL of 2-propanol.^[6] Gently warm the mixture in a water bath to completely dissolve the benzophenone.^{[1][4]}
- Acidification: Once the solid is fully dissolved, add one drop of glacial acetic acid to the solution.^{[6][5]}
- Preparation for Irradiation: Fill the flask or vial nearly to the top with additional 2-propanol, leaving only a very small air bubble when inverted.^[4] This minimizes the presence of oxygen, which can quench the radical reaction.
- Sealing: Tightly seal the flask with a cork or cap. For extended reactions, it is advisable to wire the cork or wrap the cap with Parafilm to prevent leakage and solvent evaporation.^{[4][5]}
- Photochemical Reaction: Place the sealed flask in a location where it will be exposed to direct, bright sunlight for an extended period.^{[6][5]} Inverting the flask in a beaker can provide stability.^[6]
- Crystallization: The formation of small, colorless crystals of **benzopinacol** should begin within a few hours to a day, depending on the intensity of the sunlight.^{[6][5]} The reaction is typically complete within 4 to 10 days.^{[6][5]} The flask may become filled with crystals.^[5]
- Product Isolation: Once the reaction is complete (i.e., crystal formation has ceased), cool the flask in an ice bath to maximize precipitation.^[5]

- **Filtration and Washing:** Collect the crystals by vacuum filtration using a Büchner funnel.[5] Wash the collected crystals with a small amount of cold 2-propanol to remove any unreacted benzophenone and acetone.[5]
- **Drying and Analysis:** Scrape the crystals from the filter paper onto a pre-weighed watch glass and allow them to air dry completely.[4] Once dry, determine the final mass of the **benzopinacol** to calculate the percentage yield. Measure the melting point of the product. The literature melting point for pure **benzopinacol** is approximately 188-190°C.[5]

Workflow Visualization

The following diagram illustrates the key stages of the **benzopinacol** synthesis protocol.



Caption: A flowchart of the laboratory synthesis of **benzopinacol**.

Safety Precautions

- **Personal Protective Equipment (PPE):** Always wear safety goggles, a lab coat, and appropriate gloves when handling chemicals.
- **Chemical Hazards:** Benzophenone is an irritant. 2-Propanol is flammable and an irritant. Glacial acetic acid is corrosive and causes severe burns. Handle all chemicals in a well-ventilated area or a fume hood.
- **Pressure:** Sealing and exposing a flask containing a volatile solvent like 2-propanol to sunlight can cause pressure buildup. Do not use a completely sealed, non-venting container.

Ensure the cap or cork is not so tight that it cannot release excess pressure, or perform the reaction with appropriate pressure-relief apparatus.[5]

- Waste Disposal: Dispose of all chemical waste in appropriately labeled containers according to institutional guidelines. The filtrate containing 2-propanol, acetone, and unreacted benzophenone should be collected as organic waste.[4]

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